

# Assessing the selectivity of Ajadine for its biological target

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## Compound of Interest

Compound Name: Ajadine

Cat. No.: B1664467

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## References

- 1. go.drugbank.com [go.drugbank.com]
- 2. What is the mechanism of Azacitidine? [synapse.patsnap.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Azacitidine and decitabine have different mechanisms of action in non-small cell lung cancer cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Azacitidine - Wikipedia [en.wikipedia.org]
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